

# Lasmiditan Hydrochloride: A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Lasmiditan hydrochloride*

CAS No.: *613677-28-4*

Cat. No.: *B1257250*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Lasmiditan hydrochloride**, a novel, first-in-class, selective serotonin 5-HT<sub>1F</sub> receptor agonist, represents a significant advancement in the acute treatment of migraine. Marketed under the trade name Reyvow, its unique mechanism of action sets it apart from the triptan class of drugs, offering a new therapeutic option for patients, including those with cardiovascular risk factors. This technical guide provides an in-depth overview of the chemical structure, physicochemical and pharmacokinetic properties, mechanism of action, and key experimental methodologies related to **lasmiditan hydrochloride**.

## Chemical Structure and Identification

Lasmiditan is a synthetic organic compound characterized by a 2,4,6-trifluorobenzamide moiety linked to a pyridine ring which is substituted with a 1-methylpiperidine-4-carbonyl group. The hydrochloride salt form enhances its pharmaceutical properties.

| Identifier        | Value                                                                                       |
|-------------------|---------------------------------------------------------------------------------------------|
| IUPAC Name        | 2,4,6-trifluoro-N-[6-(1-methylpiperidine-4-carbonyl)pyridin-2-yl]benzamide hydrochloride[1] |
| CAS Number        | 613677-28-4[1][2]                                                                           |
| Molecular Formula | C <sub>19</sub> H <sub>19</sub> ClF <sub>3</sub> N <sub>3</sub> O <sub>2</sub> [1][2]       |
| Molecular Weight  | 413.82 g/mol [2]                                                                            |
| SMILES String     | CN1CCC(CC1)C(=O)c2cccc(n2)NC(=O)c3c(cc(cc3F)F)F.Cl[3]                                       |
| Synonyms          | COL-144 hydrochloride, LY573144 hydrochloride[1][4]                                         |

## Physicochemical Properties

**Lasmiditan hydrochloride**'s physicochemical characteristics are crucial for its formulation and delivery. It is a crystalline solid and is soluble in dimethyl sulfoxide (DMSO).[1][2] Further detailed quantitative data are summarized below.

| Property       | Value                        | Source |
|----------------|------------------------------|--------|
| Physical State | Crystalline solid            | [1]    |
| Solubility     | Soluble in DMSO (≥ 25 mg/mL) | [4]    |

## Pharmacokinetic Properties

The pharmacokinetic profile of **lasmiditan hydrochloride** has been extensively studied in clinical trials, revealing rapid absorption and a moderate half-life.

| Parameter                                | Value                                                                                                                                                               | Source |
|------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Oral Bioavailability                     | Approximately 40%                                                                                                                                                   | [5][6] |
| Time to Peak Plasma Concentration (Tmax) | Approximately 1.8 hours                                                                                                                                             | [6][7] |
| Plasma Protein Binding                   | 55% - 60%                                                                                                                                                           | [7][8] |
| Terminal Half-life                       | Approximately 5.7 hours                                                                                                                                             | [5][7] |
| Metabolism                               | Primarily via non-cytochrome P450 enzymes, both hepatically and extrahepatically. The major metabolic pathway is ketone reduction.[7][8]                            |        |
| Excretion                                | Renal excretion is a minor route of elimination, with about 3% of the dose recovered as unchanged drug in the urine. The majority is excreted as metabolites.[7][8] |        |

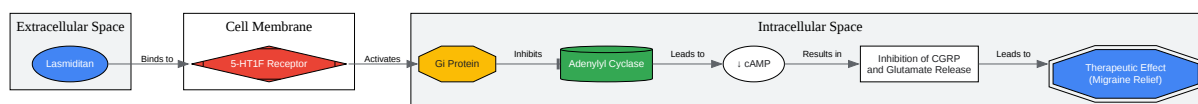
## Mechanism of Action and Signaling Pathway

Lasmiditan is a high-affinity, selective agonist for the serotonin 5-HT<sub>1F</sub> receptor.[4] This receptor is expressed on trigeminal ganglion neurons, which are implicated in the pathophysiology of migraine.[9][10] Unlike triptans, which also act on 5-HT<sub>1B/1D</sub> receptors and cause vasoconstriction, lasmiditan's high selectivity for the 5-HT<sub>1F</sub> receptor avoids this effect, making it a suitable option for patients with cardiovascular concerns.[5][9]

The activation of the 5-HT<sub>1F</sub> receptor by lasmiditan initiates an intracellular signaling cascade. The 5-HT<sub>1F</sub> receptor is coupled to a Gi protein.[3] Upon agonist binding, the Gi protein inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[3] This reduction in cAMP has several downstream effects that are believed to contribute to the therapeutic action of lasmiditan in migraine:

- **Inhibition of Calcitonin Gene-Related Peptide (CGRP) and Glutamate Release:** The signaling cascade ultimately leads to the inhibition of the release of pro-inflammatory neuropeptides, most notably CGRP, and the excitatory neurotransmitter glutamate from trigeminal nerve endings.[3][5][9] CGRP is a potent vasodilator and plays a key role in pain transmission and neurogenic inflammation associated with migraine.[5][9]
- **Inhibition of Nociceptive Signaling:** By reducing the release of these signaling molecules, lasmiditan dampens the activation of the trigeminovascular system, thereby inhibiting pain signal transmission.[9][10]
- **Central and Peripheral Action:** Due to its lipophilic nature, lasmiditan can cross the blood-brain barrier, allowing it to act on both peripheral and central 5-HT<sub>1F</sub> receptors, including those in the trigeminal nucleus caudalis and thalamus.[5][9][10]

Below is a diagram illustrating the signaling pathway of lasmiditan.



[Click to download full resolution via product page](#)

### Lasmiditan Signaling Pathway

## Key Experimental Protocols

The efficacy and safety of lasmiditan have been established through a series of preclinical and clinical studies.

## Preclinical Models

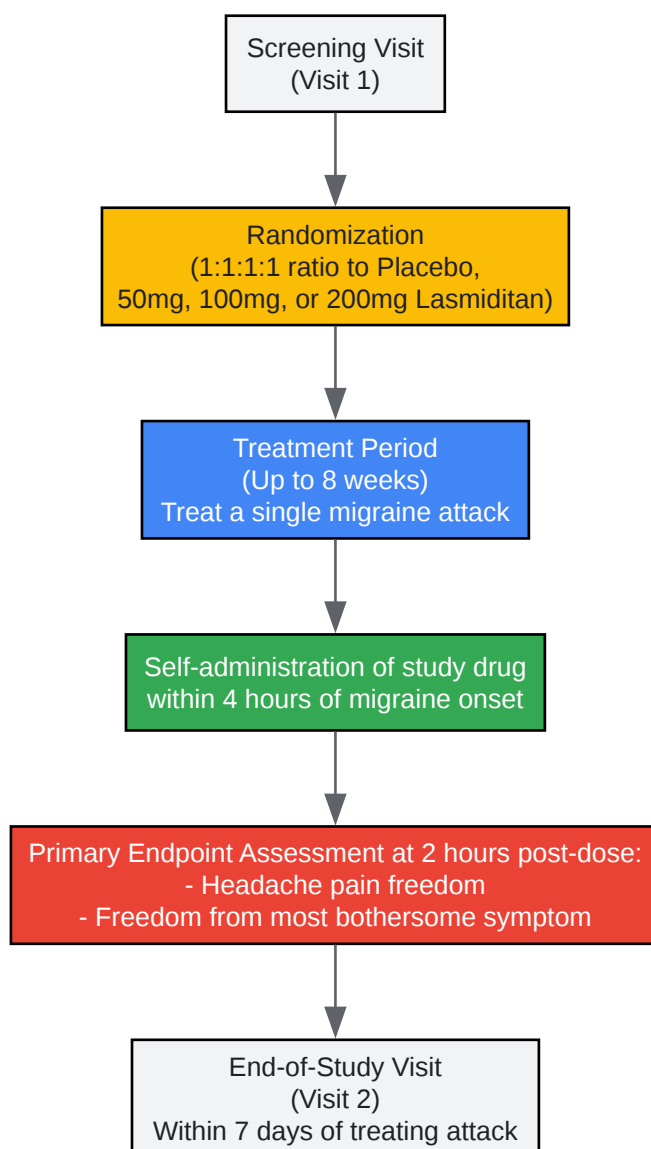
- **Dural Plasma Protein Extravasation Model:** This animal model is used to assess the ability of a compound to inhibit neurogenic inflammation in the dura mater, a key process in migraine. [4] Electrical stimulation of the trigeminal ganglion induces the release of neuropeptides,

leading to plasma protein leakage from dural blood vessels. The efficacy of lasmiditan was demonstrated by its ability to potently inhibit this extravasation.[4]

- **c-Fos Induction in the Trigeminal Nucleus Caudalis:** The expression of the immediate early gene c-Fos is a marker of neuronal activation. In rodent models, electrical stimulation of the trigeminal ganglion leads to increased c-Fos expression in the trigeminal nucleus caudalis, a central relay for trigeminal pain signals. Oral administration of lasmiditan was shown to potently inhibit this c-Fos induction, indicating its ability to suppress central trigeminal activation.[4]

## Clinical Trial Methodology (SPARTAN and CENTURION Studies)

The Phase 3 clinical trials, SPARTAN and CENTURION, were pivotal in establishing the clinical utility of lasmiditan.[11][12] A generalized workflow for these studies is presented below.



[Click to download full resolution via product page](#)

### Generalized Phase 3 Clinical Trial Workflow

Key aspects of the protocol included:

- Study Design: Randomized, double-blind, placebo-controlled, parallel-group studies.[11]
- Patient Population: Adults with a history of migraine with or without aura.[11]
- Intervention: Patients were randomized to receive a single oral dose of lasmiditan (50 mg, 100 mg, or 200 mg) or placebo to treat a migraine attack of moderate to severe intensity.[11]

- **Primary Endpoints:** The primary efficacy endpoints were the proportion of patients who were free of headache pain and free from their most bothersome symptom (nausea, photophobia, or phonophobia) at 2 hours post-dose.[11]
- **Data Collection:** Patients recorded their symptoms and any adverse events in an electronic diary.[11]

## Conclusion

**Lasmiditan hydrochloride** is a pioneering therapeutic agent in the acute management of migraine. Its highly selective agonism of the 5-HT<sub>1F</sub> receptor provides a targeted mechanism of action that effectively alleviates migraine symptoms without the vasoconstrictive effects associated with triptans. The comprehensive data from preclinical and clinical studies underscore its efficacy and safety profile, establishing it as a valuable tool for researchers and a promising treatment for patients. This technical guide serves as a foundational resource for professionals in the field of drug development and neuroscience, facilitating a deeper understanding of this innovative molecule.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Lasmiditan hydrochloride | CAS 613677-28-4 | Sun-shinechem [sun-shinechem.com]
2. Lasmiditan hydrochloride | 613677-28-4 | 5-HT Receptor | MOLNOVA [molnova.com]
3. researchgate.net [researchgate.net]
4. abmole.com [abmole.com]
5. Lasmiditan for the Treatment of Migraines With or Without Aura in Adults - PMC [pmc.ncbi.nlm.nih.gov]
6. drugs.com [drugs.com]
7. Profile of Lasmiditan in the Acute Treatment of Migraine in Adults: Design, Development, and Place in Therapy - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Pharmacokinetics, Pharmacodynamics and Drug–Drug Interactions of New Anti-Migraine Drugs—Lasmiditan, Gepants, and Calcitonin-Gene-Related Peptide (CGRP) Receptor Monoclonal Antibodies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Lasmiditan mechanism of action - review of a selective 5-HT<sub>1F</sub> agonist - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [cdn.clinicaltrials.gov](https://cdn.clinicaltrials.gov) [[cdn.clinicaltrials.gov](https://cdn.clinicaltrials.gov)]
- 12. Randomized, controlled trial of lasmiditan over four migraine attacks: Findings from the CENTURION study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Lasmiditan Hydrochloride: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1257250/docs#lasmiditan-hydrochloride-a-comprehensive-technical-review>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check